

Technical Monograph: 3-Chloro-2-methoxyphenol (3-Chloroguaiacol)

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Compound of Interest

Compound Name: 3-Chloro-2-methoxyphenol

CAS No.: 77102-92-2

Cat. No.: B1584002

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Executive Summary & Chemical Identity[1][2][3][4]

3-Chloro-2-methoxyphenol (commonly referred to as 3-Chloroguaiacol) represents a critical structural isomer in the chlorophenol family. Unlike its para-substituted analog (4-chloroguaiacol), which forms readily during electrophilic aromatic substitution, the 3-chloro isomer requires specific synthetic control to overcome steric and electronic directing effects.[1]

This compound serves as a vital intermediate in the synthesis of vanilloid-based pharmaceuticals and is a primary analyte in environmental toxicology, serving as a specific marker for pulp bleaching effluents and water disinfection byproducts.[1]

Core Physicochemical Data[1]

Property	Value	Technical Note
IUPAC Name	3-Chloro-2-methoxyphenol	Phenol is C1; Methoxy is C2; Chlorine is C3.
Common Name	3-Chloroguaiacol	Distinct from 4-chloroguaiacol (CAS 16766-30-6).
CAS Number	77102-92-2	Note: Often confused with generic chloroguaiacol mixtures.
Molecular Formula	C ₇ H ₇ ClO ₂	
Molecular Weight	158.58 g/mol	Monoisotopic Mass: 158.0135 Da
Physical State	Crystalline Solid / Oil	MP: ~31–33 °C; BP: ~235 °C
Acidity (pKa)	~8.5	Slightly more acidic than guaiacol (pKa 9.[2][3]98) due to inductive (-I) effect of Cl.
LogP	2.4	Moderate lipophilicity; suitable for CNS drug scaffolds.

Synthetic Pathways & Regioselectivity[1]

The "Orthogonal" Challenge

Synthesizing **3-chloro-2-methoxyphenol** presents a classic organic chemistry challenge: Regioselectivity.

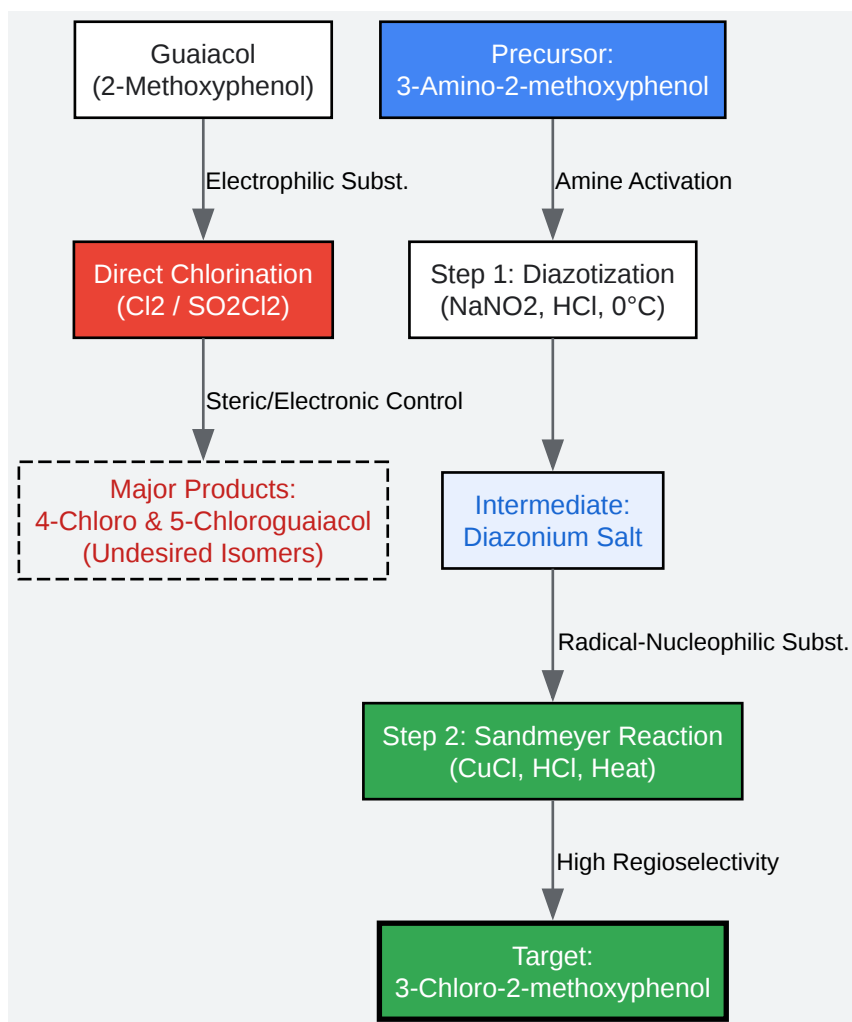
- Direct Chlorination (The Trap): Treating guaiacol (2-methoxyphenol) with

or

predominantly yields 4-chloroguaiacol and 5-chloroguaiacol. The hydroxyl (-OH) and methoxy (-OMe) groups are ortho/para directors. The position para to the strong -OH donor (C4) is most activated. The C3 position (between OH and OMe) is sterically crowded and electronically less favored.

- The Solution (Sandmeyer Route): To force the chlorine into the C3 position, one must utilize a pathway that is independent of electrophilic aromatic substitution rules, such as the Sandmeyer reaction starting from a nitrogen-containing precursor.^[1]

Validated Synthetic Workflow



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Figure 1: Mechanistic divergence between direct chlorination (yielding incorrect isomers) and the amino-precursor route required to isolate high-purity **3-chloro-2-methoxyphenol**.

Analytical Validation Protocols

In drug development, distinguishing the 3-chloro isomer from the 4-chloro impurity is non-negotiable. The following protocols provide self-validating confirmation of identity.

Protocol A: GC-MS with TMS Derivatization

Chlorophenols are polar and prone to peak tailing/adsorption in GC liners. Silylation is required for robust quantification.

Reagents:

- BSTFA (N,O-Bis(trimethylsilyl)trifluoroacetamide) + 1% TMCS.
- Solvent: Anhydrous Pyridine or Ethyl Acetate.

Step-by-Step Methodology:

- Sample Prep: Dissolve 1 mg of **3-chloro-2-methoxyphenol** in 1 mL of Ethyl Acetate.
- Derivatization: Add 100 μ L of BSTFA (+1% TMCS).
- Incubation: Seal vial and heat at 60°C for 30 minutes. Causality: Heat ensures complete conversion of the sterically hindered phenol group to the trimethylsilyl (TMS) ether.
- Injection: Inject 1 μ L into GC-MS (Split 1:50).
- Validation Criteria:
 - Parent Ion Shift: The molecular ion () must shift from 158 (native) to 230 (TMS-derivative,).
 - Isotope Pattern: Observe the characteristic Chlorine isotope cluster (and in a 3:1 ratio).
 - Retention Time: The 3-chloro isomer (ortho-substituted) typically elutes earlier than the 4-chloro isomer due to the "ortho effect" (intramolecular shielding reducing polarity).

Protocol B: ¹H-NMR Structural Confirmation

NMR is the definitive method to rule out the 4-chloro isomer.

- Solvent:

[\[1\]](#)

- Key Diagnostic Signals:
 - 3-Chloro Isomer (Target): The aromatic region will show a specific ABC pattern (or AMX depending on field strength) for the three adjacent protons (H4, H5, H6).[\[1\]](#)
 - 4-Chloro Isomer (Impurity): Shows an ABX pattern with a large para coupling constant, which is absent in the 3-chloro isomer.
 - Methoxy Peak: Singlet at ~3.9 ppm.

Pharmaceutical & Environmental Utility[\[1\]](#)

Drug Development Scaffold

3-Chloro-2-methoxyphenol acts as a "privileged scaffold" in medicinal chemistry. The chlorine atom at the C3 position provides:

- Metabolic Blocking: It blocks the metabolically labile position ortho to the methoxy group, potentially increasing the half-life () of the drug candidate.
- Lipophilicity Modulation: The chlorine increases by approximately 0.7 units compared to guaiacol, enhancing blood-brain barrier (BBB) penetration for CNS targets.

Environmental Marker

In environmental science, this molecule is a specific indicator of anthropogenic chlorination.[\[1\]](#)

- Source: It is not naturally occurring. It forms when lignin (wood pulp) containing guaiacyl units interacts with chlorine bleaching agents.

- Detection: Its presence in water samples serves as a forensic marker for paper mill effluent contamination.

References

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